

Synonyms for 1,2-Bis(2-chloroethoxy)ethane

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Compound of Interest

Compound Name: 1,2-Bis(2-chloroethoxy)ethane

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An In-depth Technical Guide to **1,2-Bis(2-chloroethoxy)ethane** for Researchers and Drug Development Professionals

Introduction

1,2-Bis(2-chloroethoxy)ethane, a chlorinated ether, is a versatile chemical compound with significant applications in organic synthesis and as an intermediate in the pharmaceutical and agrochemical industries.[1][2] Its bifunctional nature, characterized by two reactive chloroethyl groups, makes it a valuable building block for the construction of more complex molecular architectures, including macrocycles and ionic liquids.[1][3] This guide provides a comprehensive overview of **1,2-Bis(2-chloroethoxy)ethane**, encompassing its chemical identity, physicochemical properties, synthesis, applications, and safety considerations, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity and Synonyms

1,2-Bis(2-chloroethoxy)ethane is systematically named 1-chloro-2-[2-(2-chloroethoxy)ethoxy]ethane according to IUPAC nomenclature.[4] However, it is commonly known by a variety of synonyms and trade names in industrial and academic settings. Establishing a clear understanding of these alternative names is crucial for effective literature searching and chemical sourcing.

Identifier	Value	Source(s)
IUPAC Name	1-Chloro-2-[2-(2-chloroethoxy)ethoxy]ethane	[4]
CAS Number	112-26-5	[1][2][3][5]
Molecular Formula	C6H12Cl2O2	[1][3][5]
Molecular Weight	187.06 g/mol	[1][3]
Synonyms	Triethylene glycol dichloride; Triglycol dichloride; 1,8-Dichloro-3,6-dioxaoctane; Ethylene glycol bis(2-chloroethyl) ether; Di(2-chloroethyl) cellosolve; Bis(2-chloroethoxy)ethane	[2][3][4][6]
Trade Name	MALLAK TGDC	[3]
EC Number	203-952-7	[4]
Beilstein/REAXYS	506177	

Physicochemical Properties

The utility of **1,2-Bis(2-chloroethoxy)ethane** in various synthetic applications is largely dictated by its physical and chemical properties. It is a colorless to pale yellow liquid under standard conditions and is combustible.[7][8]

Property	Value	Source(s)
Appearance	Colorless to pale yellow liquid	[2][3][8]
Boiling Point	235 °C	[1][3][5][7]
Melting Point	-32 °C to -31 °C	[2][3][4]
Density	1.197 g/mL at 25 °C	[2][5][7]
Flash Point	121 °C (250 °F)	[2][3][4]
Refractive Index	1.461 (at 20 °C)	[2][3][7]
Solubility	Insoluble in water; Soluble in organic solvents like carbon tetrachloride.	[3][4][7][8]
Stability	Stable under normal temperatures and pressures.	[3]

Synthesis and Mechanistic Considerations

The primary industrial synthesis of **1,2-Bis(2-chloroethoxy)ethane** involves the nucleophilic substitution of the hydroxyl groups of triethylene glycol with a chlorinating agent.[1] A common and efficient method utilizes thionyl chloride (SOCl₂) in the presence of a base like pyridine to neutralize the HCl byproduct.[1][9]

Synthetic Protocol: Chlorination of Triethylene Glycol

This protocol describes a laboratory-scale synthesis of **1,2-Bis(2-chloroethoxy)ethane** with a reported yield of up to 91%.[1][9]

Step 1: Reaction Setup

- In a well-ventilated fume hood, dissolve one mole of triethylene glycol and three moles of pyridine in 500 mL of dioxane in a suitable reaction flask equipped with a stirrer, condenser, and dropping funnel.
- Heat the mixture to 80 °C.

Step 2: Addition of Thionyl Chloride

- Slowly add 2.2 moles of thionyl chloride dropwise to the heated reaction mixture over a period of 2-3 hours, maintaining the temperature at 80 °C.

Step 3: Reaction Completion

- After the addition is complete, continue to heat the mixture at 80 °C for an additional 5-6 hours to ensure the reaction goes to completion.^[1]

Step 4: Work-up and Purification

- Cool the reaction mixture to room temperature.
- Remove the dioxane solvent by distillation.
- Add ethyl acetate to the residue and stir for 30 minutes to precipitate the pyridinium salt, which is then removed by filtration.^[9]
- Wash the ethyl acetate filtrate with water.
- Dry the organic layer over anhydrous sodium sulfate and then evaporate the solvent to yield the crude product.
- Further purification can be achieved by vacuum distillation.

Experimental Workflow Diagram



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Caption: Synthetic workflow for **1,2-Bis(2-chloroethoxy)ethane**.

Applications in Research and Drug Development

1,2-Bis(2-chloroethoxy)ethane serves as a crucial intermediate in various chemical syntheses.[1][7] Its bifunctional nature allows it to act as a linker in the synthesis of more complex molecules.

- **Pharmaceutical Intermediate:** It is a key building block in the synthesis of active pharmaceutical ingredients (APIs), including antibiotics, antitumor, and antiviral drugs.[2][3][10] Its structure can be modified to produce new drugs with specific pharmacological activities.[10]
- **Agrochemical Synthesis:** In the pesticide industry, it is used as a precursor for various insecticides, fungicides, and herbicides.[2][10]
- **Macrocyclic and Spirocyclic Synthesis:** The flexible ethylene glycol chain and reactive terminal chlorides make it a versatile linker in the synthesis of macrocyclic and spirocyclic compounds.[1]
- **Ionic Liquid Synthesis:** It has been utilized in the synthesis of certain ionic liquids.[1] For example, it is used to synthesize 1,1'-[1,2-ethanediylbis(oxy-1,2-ethanediyl)]bis[3-methyl-1H-imidazolium-1-yl] chloride.[3][7]
- **Other Industrial Uses:** It also finds applications in water treatment as a purifier chemical and in floor cleaning or disinfectant formulations.[2][3] It can also be used as a solvent for hydrocarbons and oils.[4][7]

Analytical Characterization

The identity and purity of **1,2-Bis(2-chloroethoxy)ethane** can be confirmed using a variety of analytical techniques:

- **Gas Chromatography (GC):** Purity is often determined by GC.[3]
- **Spectroscopic Methods:**
 - **Infrared (IR) Spectroscopy:** To identify characteristic functional groups.[4]
 - **Mass Spectrometry (MS):** For molecular weight determination and structural elucidation.[4][11]

Safety and Handling

1,2-Bis(2-chloroethoxy)ethane is classified as toxic if swallowed and harmful in contact with skin.[1][12] It can cause serious eye damage.[1][13]

- Personal Protective Equipment (PPE): Wear suitable protective clothing, chemical-impermeable gloves, and eye/face protection.[12][14]
- Handling: Handle in a well-ventilated area. Avoid contact with skin and eyes, and prevent the formation of dust and aerosols. Use non-sparking tools to prevent fire from electrostatic discharge.[12]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place, away from incompatible materials such as strong oxidizing agents, acids, and bases.[12][14]
- First Aid:
 - If Swallowed: Immediately call a poison center or doctor. Rinse mouth.[12]
 - If on Skin: Wash with plenty of soap and water. Call a poison center or doctor if you feel unwell.[12]
 - If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[12]

Conclusion

1,2-Bis(2-chloroethoxy)ethane is a chemical intermediate of significant value to the research and development community, particularly in the pharmaceutical and agrochemical sectors. Its well-defined synthesis, versatile reactivity, and broad range of applications make it an important tool for synthetic chemists. A thorough understanding of its properties and adherence to strict safety protocols are essential for its effective and safe utilization in the laboratory and in industrial processes.

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